

safe handling and storage procedures for 1-Hydroxy-1-cyclopropanecarboxylic acid

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Compound of Interest

Compound Name:	1-Hydroxy-1-cyclopropanecarboxylic acid
Cat. No.:	B023762

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Application Notes and Protocols for 1-Hydroxy-1-cyclopropanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-Hydroxy-1-cyclopropanecarboxylic acid** (CAS No. 17994-25-1). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Compound Identification and Properties

1.1. Chemical Identity

Parameter	Value
IUPAC Name	1-hydroxycyclopropane-1-carboxylic acid
Synonyms	1-Carboxy-1-hydroxycyclopropane
CAS Number	17994-25-1
Molecular Formula	C ₄ H ₆ O ₃
Molecular Weight	102.09 g/mol
Structure	OC(=O)C1(O)CC1

1.2. Physical and Chemical Properties

Property	Value
Appearance	Beige fine crystalline powder
Melting Point	108-110 °C
Boiling Point	276.57 °C (Predicted)
Density	1.676 g/cm ³ (Predicted)
pKa	3.94 ± 0.20 (Predicted)
Solubility	Slightly soluble in Chloroform/DMSO, Ethyl Acetate, and Methanol.
Decomposition	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.

Hazard Identification and Safety Precautions

2.1. GHS Hazard Classification

- Skin Irritation: Category 2
- Eye Irritation: Category 2A

- Specific target organ toxicity — single exposure (Respiratory tract irritation): Category 3

2.2. Personal Protective Equipment (PPE)

A comprehensive list of required personal protective equipment is provided below.

Equipment	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator should be used when handling the powder outside of a fume hood.

2.3. Safe Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust. Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the compound is handled.

Storage Procedures

- Keep the container tightly closed.
- Store in a cool, dry, and well-ventilated place.
- Keep in a dark place, as the compound may be light-sensitive.
- Store away from incompatible materials, such as strong oxidizing agents.

Experimental Protocols

4.1. Protocol for Handling and Dispensing Solid **1-Hydroxy-1-cyclopropanecarboxylic Acid**

- Preparation:
 - Ensure the work area (chemical fume hood) is clean and uncluttered.
 - Assemble all necessary equipment: chemical-resistant gloves, safety goggles, lab coat, and a NIOSH-approved respirator.
 - Have a calibrated balance ready inside the fume hood.
- Dispensing:
 - Carefully open the container of **1-Hydroxy-1-cyclopropanecarboxylic acid** inside the fume hood.
 - Use a clean spatula to weigh the desired amount of the solid onto a weighing paper or into a suitable container.
 - Avoid creating dust. If dust is generated, ensure the fume hood is functioning correctly to contain it.
- Post-Dispensing:
 - Securely close the container of the stock compound.
 - Clean any residual powder from the spatula and the balance with a dry wipe, followed by a wipe lightly dampened with a suitable solvent (e.g., ethanol), and dispose of the wipes in a designated chemical waste container.
 - Wash hands thoroughly after completing the task.

4.2. Emergency Procedures

4.2.1. Spill Response Protocol

- Immediate Actions:
 - Alert personnel in the immediate area of the spill.
 - Evacuate the area if the spill is large or if there is a significant amount of dust in the air.
 - Ensure proper ventilation to disperse any airborne dust.
- Containment and Cleanup:
 - Wear appropriate PPE, including respiratory protection.
 - Cover the spill with a dry, inert absorbent material such as sand or vermiculite.
 - Carefully sweep the absorbed material into a designated chemical waste container. Avoid generating dust.
 - Clean the spill area with a damp cloth and dispose of it in the chemical waste container.
- Decontamination:
 - Wash the spill area with soap and water.
 - Properly dispose of all contaminated materials as hazardous waste.

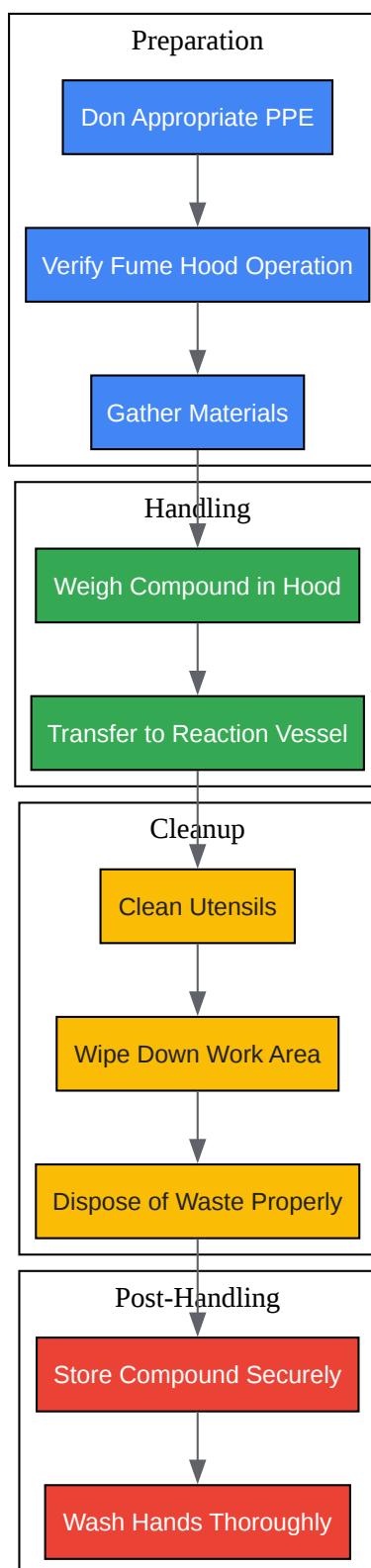
4.2.2. First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

4.2.3. Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of **1-Hydroxy-1-cyclopropanecarboxylic acid**.

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